

O-Toluenesulfonamide (CAS 88-19-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: O-Toluenesulfonamide

Cat. No.: B139483

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **o-toluenesulfonamide** (CAS 88-19-7), a significant chemical intermediate and plasticizer. The document details its physicochemical properties, safety and handling protocols, and primary industrial applications. Furthermore, it offers in-depth experimental protocols for its synthesis and characterization by modern analytical techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. This guide is intended to be a valuable resource for professionals in research, development, and quality control who work with this compound.

Introduction

O-Toluenesulfonamide, with the CAS registry number 88-19-7, is an organic compound with the chemical formula $C_7H_9NO_2S$.^{[1][2]} Structurally, it is characterized by a sulfonamide functional group attached to a toluene backbone at the ortho position. It is also known by several synonyms, including 2-methylbenzenesulfonamide and toluene-2-sulfonamide.^[2] This compound serves as a crucial intermediate in the synthesis of various chemicals, most notably as a precursor in the historical production of saccharin.^[3] It also finds extensive use as a plasticizer in various polymers.^[3] A mixture of **o-toluenesulfonamide** and its para-isomer is

utilized as a plasticizer for hot-melt adhesives and as a chemical intermediate for fluorescent pigments and plasticizer resins.[3]

Physicochemical Properties

O-Toluenesulfonamide is a white to off-white crystalline powder under standard conditions. A summary of its key physicochemical properties is presented in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **O-Toluenesulfonamide**

Property	Value	Reference(s)
CAS Number	88-19-7	[1][2]
Molecular Formula	C ₇ H ₉ NO ₂ S	[1][2]
Molecular Weight	171.22 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[4]
Melting Point	156-158 °C	[3][4]
Boiling Point	Decomposes before boiling at atmospheric pressure	
Solubility in Water	1.6 g/L at 25 °C	

Table 2: Chromatographic and Spectroscopic Data of **O-Toluenesulfonamide**

Property	Value	Reference(s)
Log P (Octanol-Water Partition Coefficient)	0.84	[2]
Vapor Pressure	8.8 x 10 ⁻⁵ Pa at 25 °C	
pKa	10.18	

Safety and Handling

O-Toluenesulfonamide is classified as a hazardous substance and requires careful handling to minimize exposure.

Table 3: GHS Hazard Information for **O-Toluenesulfonamide**

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation
Carcinogenicity (Category 2)	H351: Suspected of causing cancer
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- Skin and Body Protection: A lab coat or chemical-resistant apron is necessary. In case of potential for significant exposure, full-body protection should be considered.
- Respiratory Protection: In well-ventilated areas, respiratory protection may not be required. However, if dusts are generated, a NIOSH-approved particulate respirator is recommended.

Handling and Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Avoid dust formation and inhalation.

- Wash thoroughly after handling.

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **O-Toluenesulfonamide**.

Synthesis of O-Toluenesulfonamide

A common laboratory-scale synthesis of **O-Toluenesulfonamide** involves the reaction of o-toluenesulfonyl chloride with ammonia.

Materials:

- o-Toluenesulfonyl chloride
- Concentrated ammonium hydroxide (28-30%)
- Ice
- Hydrochloric acid (HCl), concentrated
- Deionized water
- Beaker, magnetic stirrer, Buchner funnel, filter paper, pH paper

Procedure:

- In a well-ventilated fume hood, place a beaker containing concentrated ammonium hydroxide in an ice bath to cool.
- Slowly and with constant stirring, add o-toluenesulfonyl chloride portion-wise to the cooled ammonia solution. The reaction is exothermic and the temperature should be maintained below 10 °C.
- After the addition is complete, continue stirring the mixture in the ice bath for 30 minutes.
- Remove the beaker from the ice bath and allow it to warm to room temperature while stirring for an additional 1-2 hours.

- Filter the resulting white precipitate using a Buchner funnel and wash the solid with cold deionized water.
- To purify the product, the crude **o-toluenesulfonamide** can be recrystallized from a hot water/ethanol mixture.
- Dry the purified crystals in a vacuum oven at a temperature below its melting point.

Analytical Characterization

This method is suitable for determining the purity of **O-Toluenesulfonamide** and for quantifying it in various matrices.^[5]^[6]

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid or Formic acid (for MS compatibility)^[6]

Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water (acidified with 0.1% phosphoric acid or formic acid). A typical gradient might start at 30% acetonitrile and increase to 70% over 15 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 230 nm

- Injection Volume: 10 μL
- Sample Preparation: Dissolve an accurately weighed amount of **O-Toluenesulfonamide** in the initial mobile phase composition to a final concentration of approximately 1 mg/mL. Filter the solution through a 0.45 μm syringe filter before injection.

GC-MS is a powerful technique for the identification and quantification of **O-Toluenesulfonamide**, especially for trace analysis.[\[3\]](#)[\[7\]](#)

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- Capillary column suitable for polar compounds (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm ID, 0.25 μm film thickness).[\[7\]](#)

GC Conditions:

- Injector Temperature: 250 $^{\circ}\text{C}$ [\[7\]](#)
- Oven Temperature Program: Initial temperature of 150 $^{\circ}\text{C}$, hold for 2 minutes, then ramp to 280 $^{\circ}\text{C}$ at 10 $^{\circ}\text{C}/\text{min}$, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.[\[7\]](#)
- Injection Mode: Splitless (or split, depending on concentration).

MS Conditions:

- Ion Source: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230 $^{\circ}\text{C}$.
- Mass Range: Scan from m/z 40 to 400.
- Expected Fragmentation: The mass spectrum of **O-Toluenesulfonamide** is expected to show a molecular ion peak at m/z 171, and characteristic fragment ions corresponding to the loss of SO_2NH_2 (m/z 91, tropylium ion) and other fragments.[\[1\]](#)[\[8\]](#)

FTIR spectroscopy is used to identify the functional groups present in the **O-Toluenesulfonamide** molecule.

Sample Preparation (KBr Pellet Method):[\[9\]](#)[\[10\]](#)

- Thoroughly grind 1-2 mg of the **O-Toluenesulfonamide** sample with approximately 200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar.[\[10\]](#)
- Transfer the mixture to a pellet press die.
- Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.[\[11\]](#)

Spectroscopic Conditions:

- Spectral Range: 4000-400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16-32
- Expected Absorptions: The FTIR spectrum will show characteristic peaks for N-H stretching (around 3300-3400 cm^{-1}), aromatic C-H stretching (around 3000-3100 cm^{-1}), S=O stretching (asymmetric and symmetric, around 1330 and 1160 cm^{-1} respectively), and aromatic C=C bending vibrations.

NMR spectroscopy provides detailed information about the molecular structure of **O-Toluenesulfonamide**.

Sample Preparation:

- Dissolve approximately 10-20 mg of **O-Toluenesulfonamide** in 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in an NMR tube.[\[12\]](#)[\[13\]](#)

^1H NMR Spectroscopic Parameters (Example on a 400 MHz spectrometer):[\[13\]](#)

- Solvent: DMSO- d_6 [\[12\]](#)[\[13\]](#)

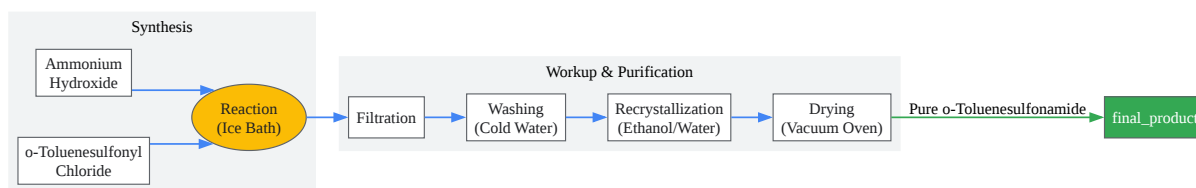
- Pulse Sequence: Standard 1D proton experiment (e.g., zg30)
- Number of Scans: 16
- Acquisition Time: ~3 seconds
- Relaxation Delay: 2 seconds
- Expected Chemical Shifts (in DMSO-d₆):
 - Aromatic protons: ~7.2-7.8 ppm (multiplets)
 - -NH₂ protons: ~7.1 ppm (broad singlet)
 - -CH₃ protons: ~2.4 ppm (singlet)

¹³C NMR Spectroscopic Parameters (Example on a 100 MHz spectrometer):

- Solvent: DMSO-d₆
- Pulse Sequence: Standard 1D carbon experiment with proton decoupling (e.g., zgpg30)
- Number of Scans: 1024 or more, depending on concentration
- Acquisition Time: ~1.5 seconds
- Relaxation Delay: 2 seconds
- Expected Chemical Shifts (in DMSO-d₆):
 - Aromatic carbons: ~125-145 ppm
 - -CH₃ carbon: ~20 ppm

Visualizations

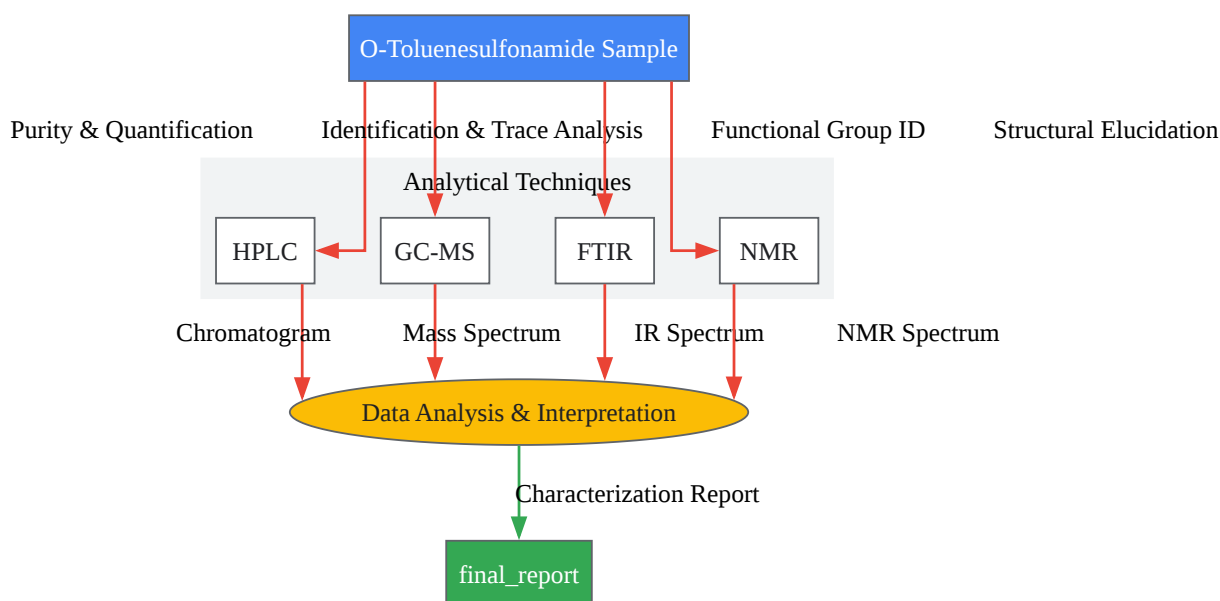
Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **O-Toluenesulfonamide**.

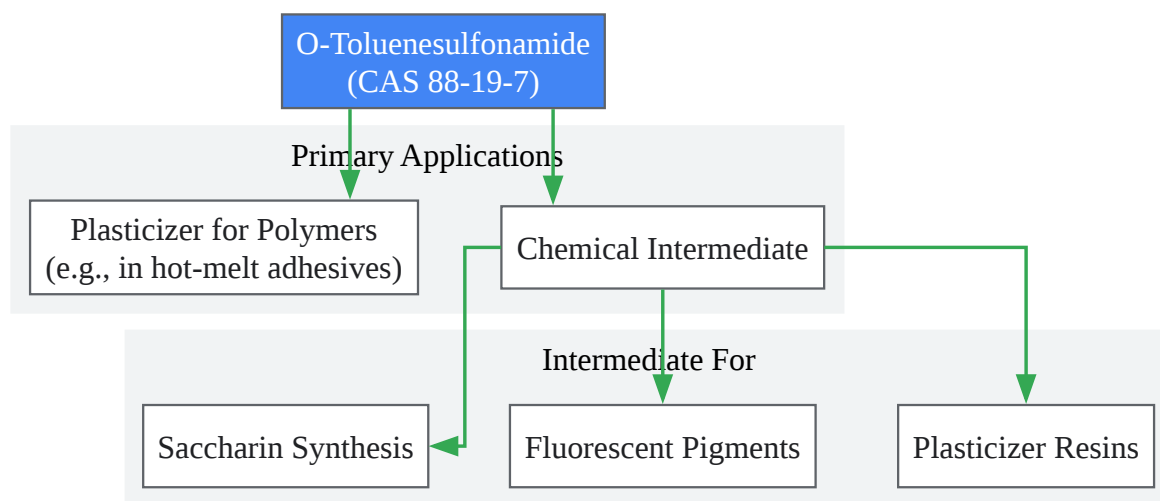
Analytical Characterization Workflow



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Caption: Workflow for the analytical characterization of **O-Toluenesulfonamide**.

Industrial Applications of O-Toluenesulfonamide



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Caption: Major industrial applications of **O-Toluenesulfonamide**.

Conclusion

O-Toluenesulfonamide (CAS 88-19-7) is a versatile chemical with significant roles in various industrial processes. A thorough understanding of its properties, safe handling procedures, and analytical characterization is paramount for its effective and safe utilization. This technical guide has provided a consolidated resource of this essential information, including detailed experimental protocols and visual workflows, to aid researchers, scientists, and drug development professionals in their work with this compound. The provided methodologies for synthesis and analysis can serve as a valuable starting point for laboratory procedures and further research.

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